

2-Amino-4,6-dinitrotoluene: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: 2-Amino-4,6-dinitrotoluene

Cat. No.: B165273

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This technical guide provides an in-depth analysis of the solubility and melting point of **2-Amino-4,6-dinitrotoluene** (CAS No. 35572-78-2), a compound of interest in various chemical and pharmaceutical research fields. This document summarizes key quantitative data, outlines detailed experimental protocols for property determination, and presents a logical workflow for these analytical procedures.

Core Physicochemical Data

The melting point and solubility of **2-Amino-4,6-dinitrotoluene** are critical parameters for its handling, formulation, and assessment of its environmental fate. The available data from various sources are summarized below.

Quantitative Data Summary

Property	Value	Solvent/Conditions	Source(s)
Melting Point	135 °C	Not Applicable	[1] [2] [3]
173 °C	Not Applicable	[4]	
175 - 176 °C	Not Applicable	[5]	
Water Solubility	2800 mg/L	20 °C	[5]
2.29 mg/mL (calculated)	Not Specified	[6]	
0.139 mg/mL (calculated)	Not Specified	[6]	
Moderate (estimated)	Not Specified	[4]	
Solubility in Organic Solvents	Slightly Soluble	Chloroform	[1]
Slightly Soluble	DMSO	[1]	
Slightly Soluble	Methanol	[1]	

It is important to note the variability in the reported melting points, which may be attributable to differences in the purity of the samples or the experimental methods employed. The solubility data includes both experimentally determined and calculated values, providing a comprehensive, albeit varied, profile.

Experimental Protocols

The following sections detail standardized methodologies for the determination of the melting point and solubility of a solid organic compound like **2-Amino-4,6-dinitrotoluene**. These protocols are based on established guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Melting Point Determination (Capillary Method - OECD Guideline 102)

The melting point is determined as the temperature at which the substance transitions from a solid to a liquid state. The capillary method is a widely accepted technique.

Apparatus:

- Melting point apparatus with a heated metal block or liquid bath.
- Thermometer with appropriate range and precision.
- Glass capillary tubes, sealed at one end.
- Mortar and pestle.

Procedure:

- Sample Preparation: The **2-Amino-4,6-dinitrotoluene** sample must be thoroughly dried and finely powdered using a mortar and pestle.
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-4 mm.
- Apparatus Setup: The loaded capillary tube is placed in the heating block of the melting point apparatus.
- Heating and Observation:
 - A preliminary rapid heating is performed to determine an approximate melting range.
 - For an accurate measurement, a fresh sample is heated to a temperature about 10 °C below the approximate melting point. The heating rate is then reduced to 1-2 °C per minute.
- Data Recording: The temperature at which the first droplet of liquid appears is recorded as the onset of melting. The temperature at which the last solid particle disappears is recorded as the completion of melting. The melting point is reported as this range.

Water Solubility Determination (Flask Method - OECD Guideline 105)

This method is suitable for substances with a solubility of 10 mg/L or higher and involves creating a saturated solution at a specific temperature.

Apparatus:

- Constant temperature water bath or shaker.
- Glass flasks with stoppers.
- Analytical balance.
- Centrifuge or filtration apparatus (e.g., with a membrane filter).
- Analytical instrumentation for concentration measurement (e.g., HPLC, UV-Vis spectrophotometer).

Procedure:

- Preliminary Test: A preliminary test is conducted to estimate the approximate solubility and the time required to reach equilibrium.
- Saturated Solution Preparation: An excess amount of **2-Amino-4,6-dinitrotoluene** is added to a known volume of distilled water in a glass flask.
- Equilibration: The flask is sealed and agitated in a constant temperature bath (e.g., 20 °C) for a period sufficient to reach equilibrium (typically 24-48 hours).
- Phase Separation: The saturated solution is allowed to stand at the test temperature to allow undissolved solid to settle. The supernatant is then separated from the solid phase by centrifugation or filtration, ensuring that the temperature is maintained.
- Concentration Analysis: The concentration of **2-Amino-4,6-dinitrotoluene** in the clear aqueous phase is determined using a suitable and validated analytical method.

- Data Reporting: The solubility is reported in units of mass per volume (e.g., mg/L) at the specified temperature.

Solubility in Organic Solvents

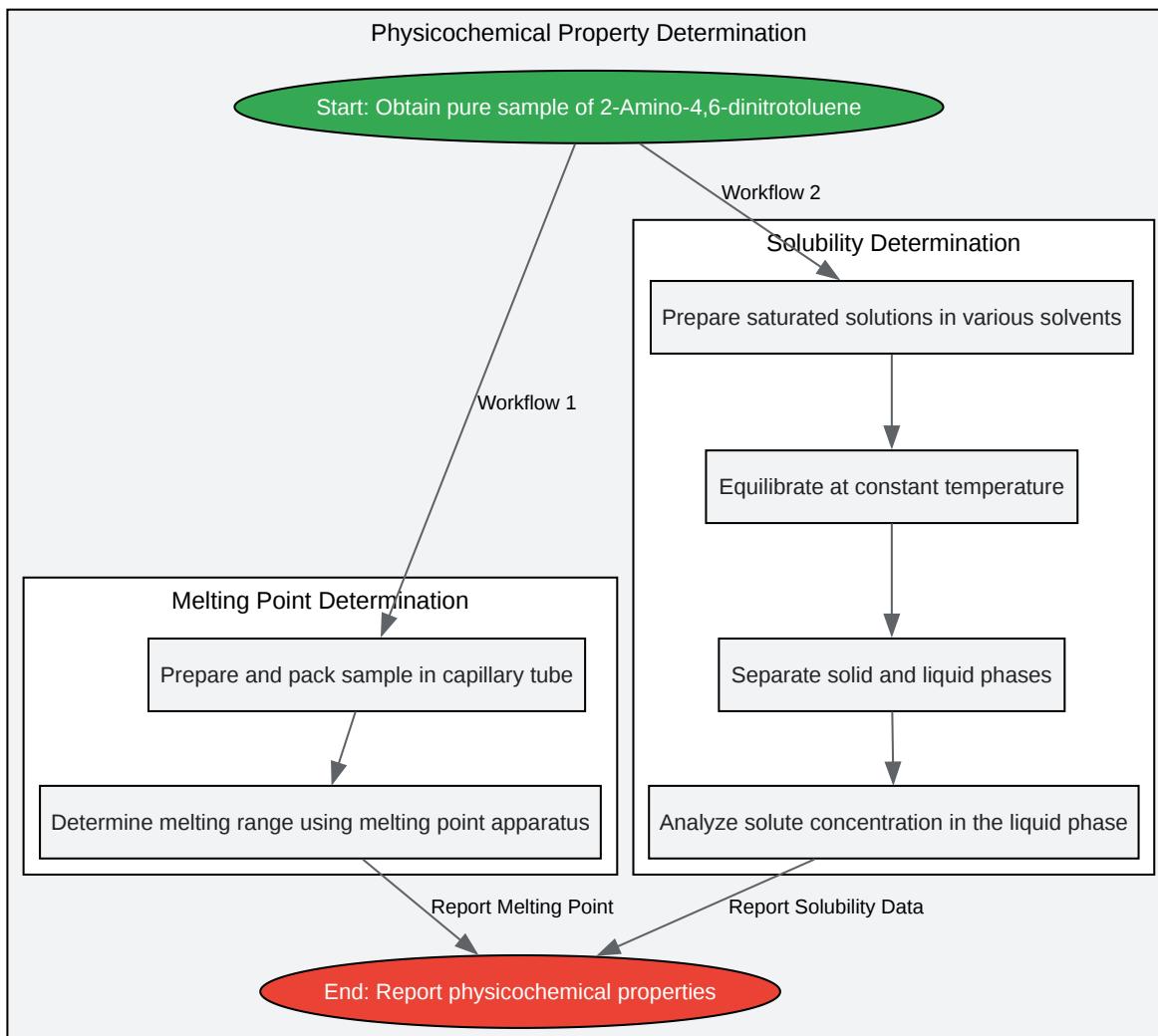
A qualitative or semi-quantitative determination of solubility in organic solvents like chloroform, DMSO, and methanol can be performed as follows:

Procedure:

- A small, accurately weighed amount of **2-Amino-4,6-dinitrotoluene** is placed in a test tube.
- The solvent is added incrementally with constant agitation.
- Observations are made regarding the dissolution of the solid. The solubility can be qualitatively described as soluble, slightly soluble, or insoluble based on the amount of solvent required to dissolve the solid. For a more quantitative measure, the process is continued until a saturated solution is formed, and the concentration is determined analytically.

Experimental Workflow

The logical progression for determining the physicochemical properties of **2-Amino-4,6-dinitrotoluene** is outlined in the following diagram.

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Caption: Workflow for determining the melting point and solubility of **2-Amino-4,6-dinitrotoluene**.

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